

Application Notes and Protocols for Dodecylaniline in Agrochemical Formulations

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Compound of Interest

Compound Name: Dodecylaniline

Cat. No.: B12653459

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These application notes provide a comprehensive overview of the potential use of **dodecylaniline** as a surfactant in agrochemical formulations. While specific performance data for **dodecylaniline** in commercial agrochemical products is not extensively published, its chemical structure—a hydrophobic dodecyl chain attached to a hydrophilic aniline group—suggests its utility as a non-ionic surfactant. Such surfactants are crucial components in modern pesticide formulations, enhancing the efficacy of active ingredients.^[1]

This document outlines the theoretical basis for its application, presents detailed protocols for evaluating its performance as an emulsifier and a wetting agent, and provides a framework for the development of new agrochemical formulations incorporating novel surfactants like **dodecylaniline**.

Physicochemical Properties of 4-Dodecylaniline

A summary of the key physicochemical properties of 4-**dodecylaniline** is presented below. These properties are essential for formulation development.

Property	Value	Reference
Molecular Formula	C ₁₈ H ₃₁ N	--INVALID-LINK--
Molecular Weight	261.45 g/mol	--INVALID-LINK--
Appearance	White to pale yellow crystalline solid	Sigma-Aldrich
Melting Point	35-39 °C	Sigma-Aldrich
Boiling Point	220-221 °C at 15 mmHg	Sigma-Aldrich
Solubility	Insoluble in water; soluble in organic solvents like ethanol and acetone.	Actylis

Application in Emulsifiable Concentrate (EC) Formulations

Emulsifiable concentrates are liquid formulations containing the active ingredient, a solvent, and an emulsifying system.[2] Upon dilution with water, they form a stable oil-in-water emulsion.[2] **Dodecylaniline**, with its amphiphilic nature, can potentially act as a key component of the emulsifier system in EC formulations. A well-formulated EC should exhibit spontaneous emulsification (bloom) and maintain stability over time to ensure uniform application of the active ingredient.[3][4]

Application as a Tank-Mix Adjuvant

Adjuvants are added to the spray tank to enhance the performance of the pesticide.[1] As a surfactant, **dodecylaniline** could be used as a tank-mix adjuvant to improve the wetting and spreading of the spray droplets on the leaf surface, leading to better coverage and potentially increased uptake of the active ingredient.[1][5] The reduction of surface tension by surfactants allows the spray droplets to overcome the waxy cuticle of plant leaves, which is a primary barrier to herbicide absorption.[6][7]

Experimental Protocols

The following protocols provide standardized methods for evaluating the performance of **dodecylaniline** as a surfactant in agrochemical formulations.

Protocol 1: Evaluation of Emulsification Performance

This protocol is adapted from the ASTM E1116 standard test method for emulsification characteristics of pesticide emulsifiable concentrates.[\[3\]](#)[\[8\]](#)

Objective: To assess the spontaneity of emulsification and the stability of the emulsion formed when an EC formulation containing **dodecylaniline** is diluted with water.

Materials:

- **Dodecylaniline**
- Active ingredient (e.g., a herbicide, insecticide, or fungicide)
- Solvent (e.g., aromatic hydrocarbon)
- Co-surfactants (anionic and/or other non-ionic surfactants)
- CIPAC standard hard water (or water of known hardness)
- 100 mL glass-stoppered graduated cylinders
- Pipettes
- Timer

Procedure:

- **Formulation Preparation:** Prepare a series of EC formulations containing the active ingredient, solvent, and varying concentrations of **dodecylaniline** and co-surfactants.
- **Water Addition:** Add 95 mL of standard hard water to a 100 mL graduated cylinder.
- **EC Addition:** Pipette 5 mL of the EC formulation into the cylinder.

- Spontaneity of Emulsification (Bloom): Observe and record the dispersion of the EC into the water without agitation. A good emulsifier will show rapid and uniform dispersion, creating a "milky" appearance.
- Inversion and Initial Observation: Stopper the cylinder and invert it 10 times. Place the cylinder on a flat surface and start the timer. Immediately record any separation of oil or cream.
- Stability Assessment: Record the volume of free oil or cream that separates at 30 minutes, 1 hour, and 2 hours.
- Re-emulsification: After 2 hours, invert the cylinder another 10 times and observe the ease of re-dispersion of any separated phases.

Data Presentation:

Dodecyl aniline Conc. (%)	Co-surfactant Conc. (%)	Spontaneity (Bloom)	Free Oil at 30 min (mL)	Cream at 30 min (mL)	Free Oil at 2 hr (mL)	Cream at 2 hr (mL)	Re-emulsification
1	4	Excellent	0	0.5	0	1.0	Good
2	3	Excellent	0	0.2	0	0.5	Excellent
3	2	Good	0	1.0	0.1	2.0	Fair

Protocol 2: Assessment of Wetting and Spreading Ability

This protocol is based on the contact angle measurement method to evaluate the ability of a surfactant to improve the wetting and spreading of a spray solution on a leaf surface.[\[9\]](#)[\[10\]](#)[\[11\]](#)

Objective: To determine the effect of **dodecylaniline** on the contact angle of a spray solution on a hydrophobic surface, simulating a plant leaf.

Materials:

- **Dodecylaniline**
- Deionized water
- Contact angle goniometer
- Microsyringe
- Hydrophobic substrate (e.g., Parafilm™ or a representative plant leaf)

Procedure:

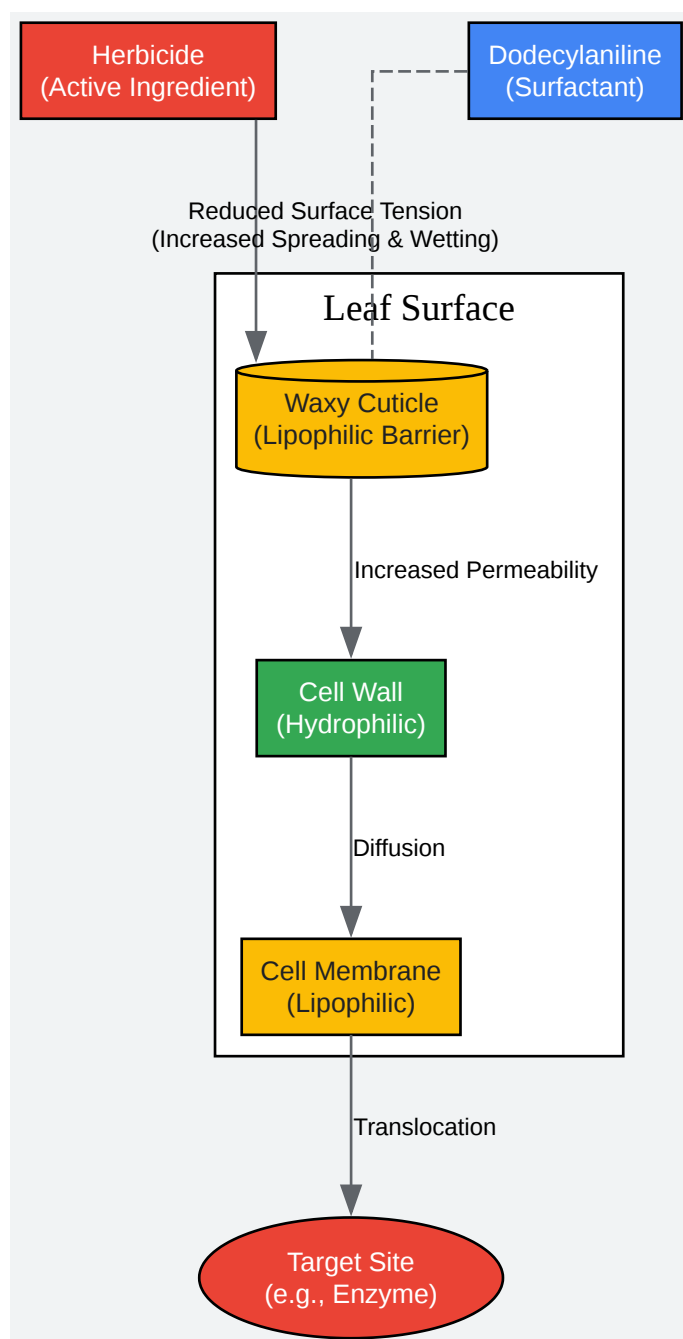
- **Solution Preparation:** Prepare a series of aqueous solutions with varying concentrations of **dodecylaniline** (e.g., 0.01%, 0.05%, 0.1%, 0.5% w/v).
- **Surface Preparation:** Place the hydrophobic substrate on the goniometer stage.
- **Droplet Deposition:** Using the microsyringe, carefully deposit a small droplet (e.g., 5 µL) of the test solution onto the substrate.
- **Contact Angle Measurement:** Immediately after deposition, capture an image of the droplet and use the goniometer software to measure the contact angle between the droplet and the substrate.
- **Data Collection:** Repeat the measurement for each concentration and for a control (deionized water without **dodecylaniline**). Take at least three measurements for each solution to ensure reproducibility.

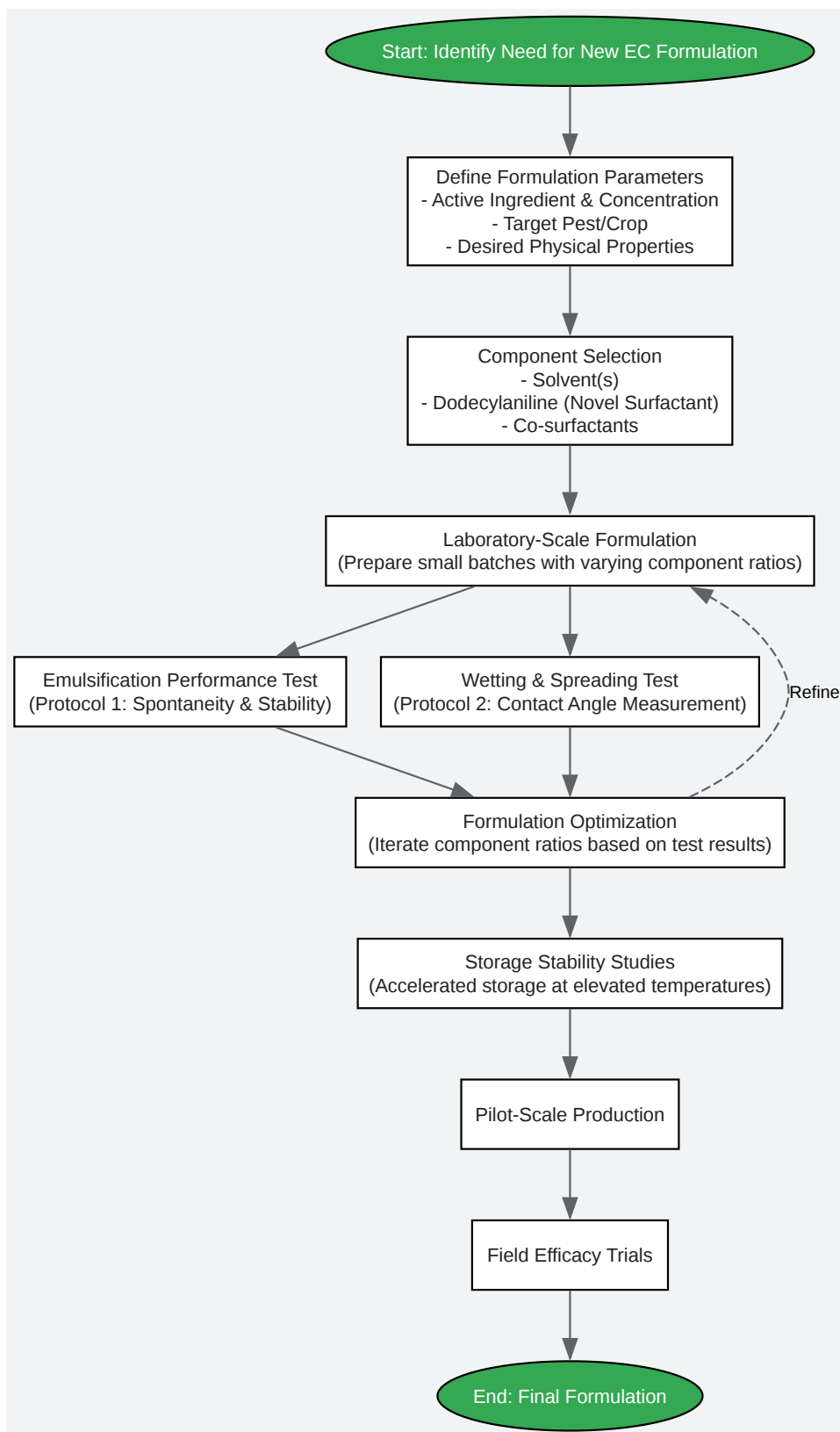
Data Presentation:

Dodecylaniline Conc. (%)	Average Contact Angle (°)	Standard Deviation
0 (Control)	105	2.1
0.01	85	1.8
0.05	72	1.5
0.1	60	1.2
0.5	45	1.0

Visualizations

Signaling Pathway: Surfactant-Enhanced Herbicide Uptake





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